

Chemical Profile & Solubility of Batabulin Sodium

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Compound Focus: Batabulin Sodium

CAS No.: 195533-98-3

Cat. No.: S548456

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Batabulin sodium (Synonyms: T138067 sodium) is an anticancer agent that acts by covalently and selectively binding to specific β -tubulin isotypes ($\beta 1$, $\beta 2$, $\beta 3$, $\beta 4$) at a conserved **Cys-239** residue. This binding disrupts microtubule polymerization, leading to cytoskeleton collapse, cell-cycle arrest at the G2/M phase, and ultimately, apoptotic cell death [1] [2] [3].

The key solubility data from your search is summarized in the table below.

Property	Value
Molecular Weight	393.24 g/mol [2] [3] [4]
CAS Number	195533-98-3 [2] [3] [4]
DMSO Solubility	100 mg/mL (~ 254.3 mM) [3] or 125 mg/mL (~ 317.9 mM) [2] [4]
Appearance	Off-white to light yellow solid powder [2] [4]

Stock Solution Preparation & Handling

The following protocols are recommended for preparing and storing **Batabulin sodium** stock solutions to ensure stability and reproducibility in your experiments.

- **Preparation of 100 mg/mL Stock Solution in DMSO**

- Bring a vial of **Batabulin sodium** powder and anhydrous DMSO to room temperature.
- Weigh out the desired amount of **Batabulin sodium**. To prepare a 1 mL stock solution, you will need 100 mg of the compound.
- Transfer the powder to a clean, dry vial.
- Add a precise volume of DMSO to achieve the final concentration of 100 mg/mL.
- **Sonicate** the mixture for a few minutes to ensure complete dissolution and to obtain a clear solution [3]. If necessary, gently vortex the mixture.
- Aliquot the stock solution into single-use vials to minimize freeze-thaw cycles.

- **Storage and Stability**

- **Powder:** Store at -20°C for 2-3 years [3] [4].
- **DMSO Stock Solution:** For long-term storage, aliquot and store at -80°C for 6 months. For short-term use, store at -20°C for 1 month. Always use sealed storage containers to protect from moisture [2] [4].

In Vitro Experimental Protocols

The methodologies below, adapted from the search results, outline how to assess the biological activity of **Batabulin sodium** in cell-based assays.

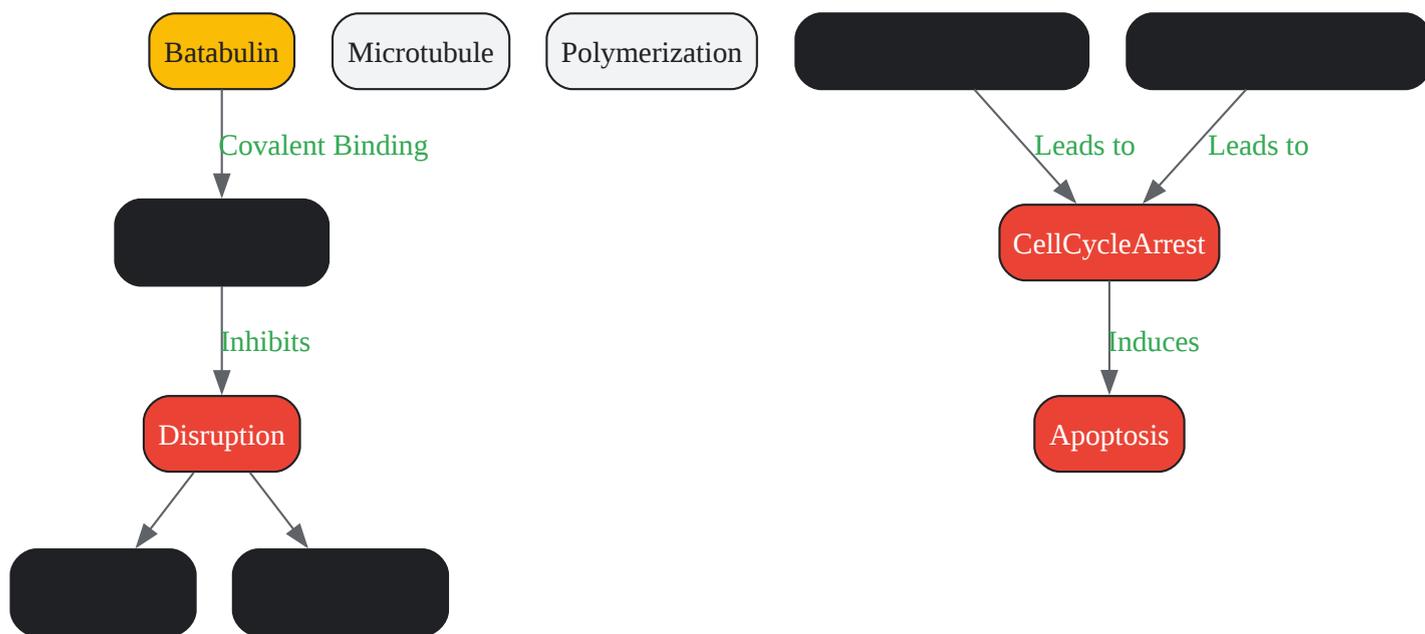
- **Cell Cycle Arrest Assay (using MCF7 cells)** [1] [2] [4]

- **Cell Line:** MCF7 human breast cancer cells.
- **Treatment:** Expose cells to **Batabulin sodium** at concentrations of **30 nM, 100 nM, and 300 nM**.
- **Incubation Time:** **24 hours**.
- **Expected Outcome:** Analysis by flow cytometry should show approximately **25-30% of cells with tetraploid (4n) DNA content**, indicating cell cycle arrest at the **G2/M boundary**.

- **Apoptosis Analysis Assay (using MCF7 cells)** [1] [2] [4]

- **Cell Line:** MCF7 cells.
- **Treatment:** Expose cells to **Batabulin sodium** at **30 nM, 100 nM, and 300 nM**.
- **Incubation Time:** **24 to 48 hours**.
- **Expected Outcome:**
 - After **24 hours**, approximately **25-30% of the cell population** will show reduced DNA content, characteristic of apoptosis.

- After **48 hours** of exposure to **100 nM Batabulin sodium**, approximately **50-80% of the cell population** will be undergoing apoptosis, detectable via assays like Annexin V staining.



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*Diagram 1: Mechanism of Action of **Batabulin Sodium**. The diagram illustrates how Batabulin covalently binds to β -tubulin, leading to microtubule disruption and subsequent cellular events.*

In Vivo Dosing Protocol

For preclinical studies, the following protocol has been used to evaluate the efficacy of Batabulin in mouse models.

- Animal Model:** Male athymic nude mice (nu/nu), 6-8 weeks old, weighing 20-25 g, injected with CCRF-CEM tumor cells [1] [2] [4].
- Dosage:** 40 mg/kg [1] [2] [4].
- Route of Administration:** Intraperitoneal (i.p.) injection [1] [2] [4].
- Dosing Schedule:** Once per week, on days 5, 12, and 19 post-tumor implantation [1] [2] [4].

- **Vehicle Formulation:** The free acid form of Batabulin was used in one study with a vehicle consisting of **10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline** at a concentration of 4 mg/mL. The solution was prepared by sequential addition of solvents with sonication [1].



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Diagram 2: Stock Solution Preparation Workflow. This flowchart outlines the recommended steps for consistent preparation and storage of **Batabulin sodium** stock solutions.

Critical Notes for Researchers

- **Solubility Variance:** The reported DMSO solubility has a slight discrepancy between sources. It is prudent to first aim for 100 mg/mL with sonication, moving to 125 mg/mL if necessary.
- **Sodium Salt vs. Free Acid:** Be aware that much of the experimental data, particularly the *in vivo* formulation, is referenced from studies using the free acid form of Batabulin (CAS 195533-53-0). While the biological activity is expected to be identical, the solubility and optimal formulation for the sodium salt may differ.
- **For Research Use Only:** This compound is for research purposes only and not for human consumption [1] [2] [3].

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References

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